

safe handling and storage procedures for 2-Methoxypyrimidine-4,6-diol

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Compound of Interest

Compound Name: *2-Methoxypyrimidine-4,6-diol*

Cat. No.: *B158980*

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Technical Support Center: 2-Methoxypyrimidine-4,6-diol

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **2-Methoxypyrimidine-4,6-diol** (CAS: 1758-98-1).

Quantitative Data Summary

Parameter	Value	Reference
Molecular Formula	C ₅ H ₆ N ₂ O ₃	[1]
Molecular Weight	142.11 g/mol	[1]
Appearance	White to off-white crystalline solid	[1]
Purity	≥ 95%	
Recommended Storage Temperature	Powder: -20°C for up to 3 years; In solvent: -80°C for up to 1 year	[2]
Occupational Exposure Limits	No data available	[2]
Solubility	Soluble in water and various organic solvents	[1]
InChI	InChI=1/C5H6N2O3/c1-10-5-6-3(8)2-4(9)7-5/h2H,1H3, (H2,6,7,8,9)	[1]
SMILES	COc1nc(cc(n1)O)O	[1]

Experimental Protocols

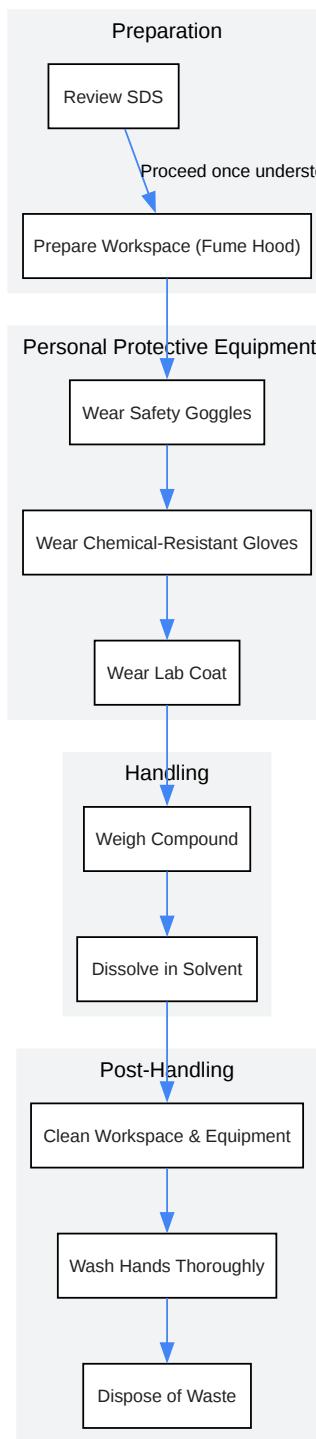
General Protocol for Handling Solid **2-Methoxypyrimidine-4,6-diol**:

- Preparation: Before handling, ensure that the Safety Data Sheet (SDS) has been reviewed and understood. The work area, typically a chemical fume hood, should be clean and uncluttered.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety goggles with side shields, and chemical-resistant gloves.[\[2\]](#)[\[3\]](#) For weighing or operations that may generate dust, a NIOSH-approved respirator is recommended.[\[3\]](#)
- Weighing: To minimize dust generation, weigh the compound in a fume hood on a tared weigh boat.

- Dissolution: If preparing a solution, add the solid to the solvent slowly and stir to dissolve.
- Spill Cleanup: In case of a spill, decontaminate the area using an appropriate method. For small spills, absorb with an inert material and place in a sealed container for disposal.
- Waste Disposal: Dispose of waste materials according to institutional and local regulations.
- Post-Handling: After handling, wash hands thoroughly. Clean the work area and any equipment used.

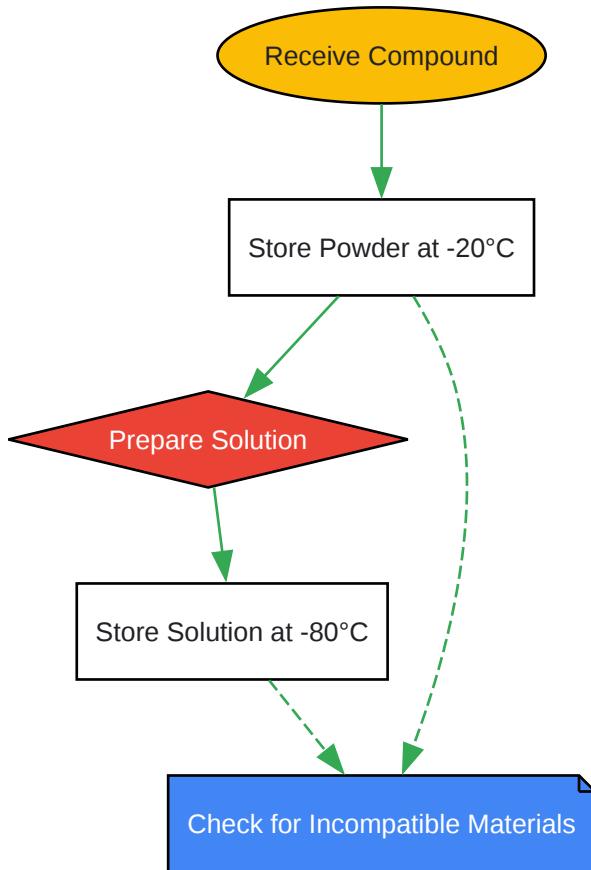
Visual Guides

Safe Handling Workflow for 2-Methoxypyrimidine-4,6-diol

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Caption: Workflow for the safe handling of **2-Methoxypyrimidine-4,6-diol**.

Storage Procedures for 2-Methoxypyrimidine-4,6-diol

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Caption: Recommended storage procedures for **2-Methoxypyrimidine-4,6-diol**.

Troubleshooting and FAQs

Q1: What are the primary hazards associated with **2-Methoxypyrimidine-4,6-diol**?

A1: While a specific, comprehensive Safety Data Sheet (SDS) for **2-Methoxypyrimidine-4,6-diol** is not readily available, data from similar pyrimidine derivatives suggest potential for skin irritation, serious eye irritation, and respiratory irritation.[4][5] It is crucial to handle this compound with care in a well-ventilated area, preferably a fume hood, and to use appropriate personal protective equipment (PPE).[2][3]

Q2: What personal protective equipment (PPE) should I wear when handling this compound?

A2: It is recommended to wear a standard laboratory coat, chemical-resistant gloves, and safety goggles with side shields.[\[2\]](#)[\[3\]](#) If there is a risk of generating dust, a NIOSH-approved respirator should be used.[\[3\]](#)

Q3: How should I store **2-Methoxypyrimidine-4,6-diol**?

A3: For long-term storage, the powdered form should be kept at -20°C.[\[2\]](#) If the compound is dissolved in a solvent, it is recommended to store the solution at -80°C.[\[2\]](#) Always store in a tightly sealed container in a dry and well-ventilated area.

Q4: What should I do in case of accidental skin or eye contact?

A4: In case of skin contact, immediately wash the affected area with plenty of soap and water and remove any contaminated clothing.[\[2\]](#) For eye contact, rinse cautiously with water for several minutes.[\[2\]](#) If irritation persists in either case, seek medical attention.

Q5: What are the known incompatibilities for this compound?

A5: Specific incompatibility data for **2-Methoxypyrimidine-4,6-diol** is limited. However, based on information for similar compounds, it is prudent to avoid strong oxidizing agents.[\[3\]](#)[\[4\]](#)

Q6: How should I dispose of waste containing **2-Methoxypyrimidine-4,6-diol**?

A6: All waste containing this compound should be disposed of in accordance with local, state, and federal regulations. Consult your institution's environmental health and safety office for specific guidance.

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